

# 1-(Chloromethoxy)octadecane molecular weight and formula

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## Compound of Interest

Compound Name: 1-(Chloromethoxy)octadecane

Cat. No.: B15334931

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## An In-depth Technical Guide to 1-Chlorooctadecane

Disclaimer: Initial searches for "**1-(Chloromethoxy)octadecane**" did not yield a matching chemical profile. The data presented in this guide pertains to 1-Chlorooctadecane, a closely related and more extensively documented compound, which is presumed to be the subject of interest.

This technical guide provides a comprehensive overview of 1-Chlorooctadecane, including its chemical and physical properties, a detailed experimental protocol for its synthesis, and its applications, particularly for researchers, scientists, and professionals in drug development.

## Chemical and Physical Properties

1-Chlorooctadecane, also known as octadecyl chloride or stearyl chloride, is a long-chain alkyl halide. Its extended hydrocarbon tail imparts significant hydrophobicity, making it a valuable intermediate in the synthesis of various amphiphilic molecules.

Table 1: Quantitative Data for 1-Chlorooctadecane

Property	Value	Source(s)
Molecular Formula	C18H37Cl	[1][2][3][4]
Molecular Weight	288.94 g/mol	[1][2][5]
CAS Number	3386-33-2	[1][2][3][4]
Appearance	Clear, colorless to yellowish liquid after melting	[1]
Melting Point	20-24 °C	[1][6]
Boiling Point	157-158 °C at 1.5 mmHg; 347.8 °C at 760 mmHg	[1][6][7]
Density	0.849 g/mL at 25 °C	[5][6]
Refractive Index	n <sub>20/D</sub> 1.451	[1][5]
Water Solubility	0.03 g/L at 20 °C	[1][6]
Solubility	Slightly soluble in chloroform and dichloromethane	[1]

## Experimental Protocol: Synthesis of 1-Chlorooctadecane

The following protocol details a semi-continuous process for the synthesis of 1-Chlorooctadecane from 1-octadecanol, achieving a high conversion rate.

Materials:

- 1-Octadecanol
- N-n-octylalkylpyridinium chloride (catalyst)
- Gaseous hydrogen chloride (HCl)
- 1 L jacketed glass reactor with a glass paddle stirrer

- Reactant metering immersion tube
- Distillation apparatus

Procedure:

- **Reactor Setup:** A 1-liter jacketed glass reactor equipped with a glass paddle stirrer and an immersion tube for reactant metering is assembled.
- **Catalyst Introduction:** 220 g of N-n-octylalkylpyridinium chloride is added to the reactor.
- **Temperature Adjustment:** The temperature of the reactor is raised to and maintained at 150 °C.
- **Reactant Addition:** 447 g of n-octadecanol is introduced uniformly into the reactor through the immersion tube over a period of 5 hours.<sup>[2]</sup>
- **Gaseous HCl Introduction:** Throughout the 5-hour addition of n-octadecanol, gaseous hydrogen chloride is continuously metered into the reactor via the immersion tube in a slight stoichiometric excess.
- **Water Removal:** The water formed during the reaction is simultaneously removed by distillation.<sup>[2]</sup>
- **Post-Reaction:** After the addition of n-octadecanol is complete, the reaction is allowed to continue for an additional 3 hours at 150 °C with continuous HCl sparging.
- **Workup:** The workup of the reaction mixture is analogous to standard procedures for the purification of alkyl chlorides, which may include washing with water and/or a mild base to remove excess HCl and catalyst, followed by drying and distillation to isolate the pure 1-Chlorooctadecane.
- **Yield:** This process results in a 99.8% conversion of n-octadecanol to 1-Chlorooctadecane.<sup>[2]</sup>

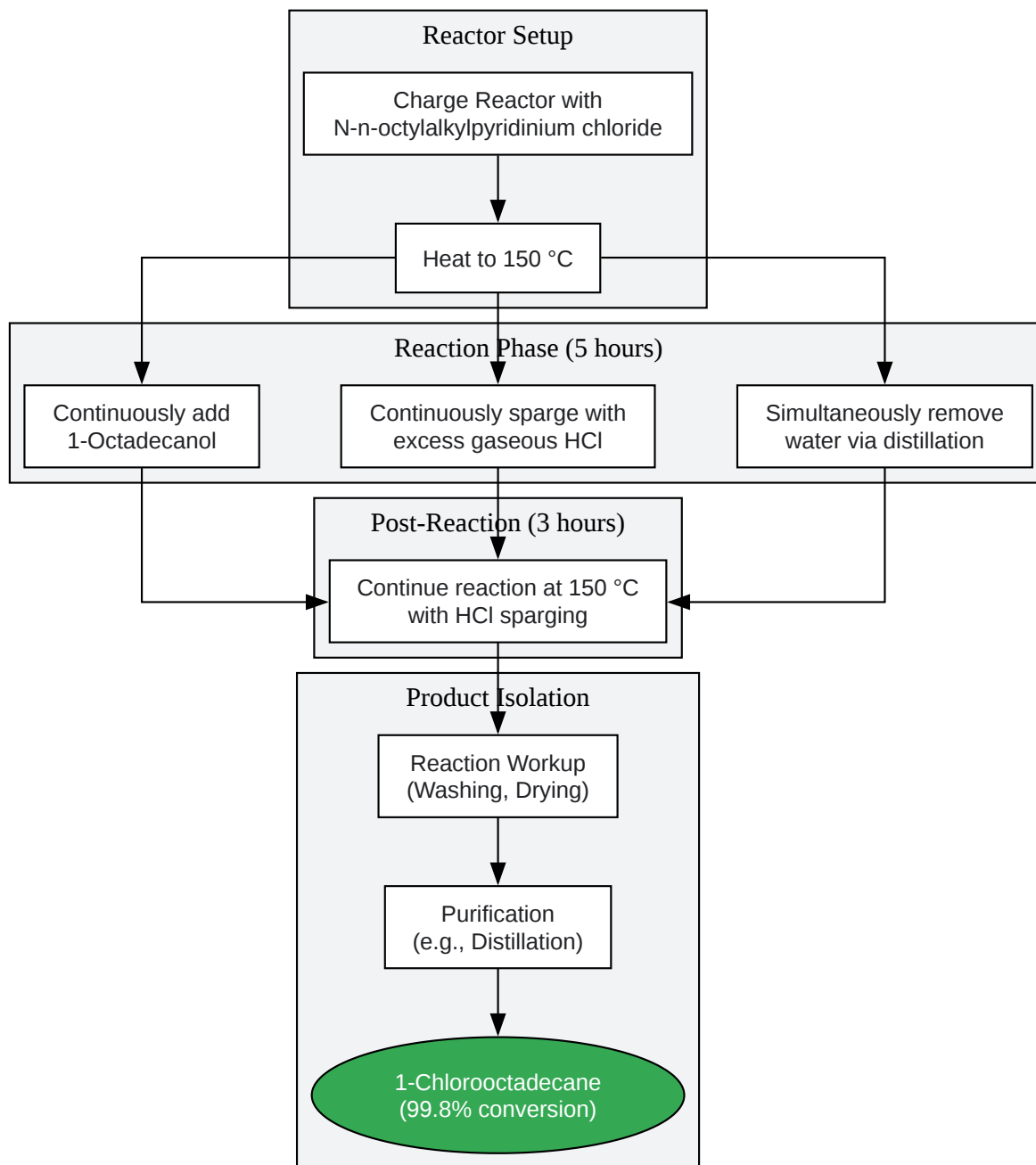
## Applications in Research and Drug Development

1-Chlorooctadecane serves as a versatile chemical intermediate with several applications relevant to the pharmaceutical and life sciences sectors:

- **Surfactant and Emulsifier Synthesis:** Its long alkyl chain makes it a suitable starting material for the synthesis of various surfactants and emulsifiers used in drug formulation and delivery systems.<sup>[8]</sup>
- **Raw Material for Organic Synthesis:** It is a key reactant in the synthesis of other functionalized long-chain alkanes. For instance, it can be used to produce octadecanethiol, a compound utilized in the formation of self-assembled monolayers on gold surfaces, which has applications in biosensors and drug delivery platforms.
- **Cosmetics and Personal Care:** In the cosmetic industry, it is used in the production of hair and skin care products, acting as a conditioning agent, emollient, and viscosity regulator.<sup>[8]</sup>
- **Intermediate for Pharmaceuticals and Agrochemicals:** 1-Chlorooctadecane can be a precursor in the synthesis of more complex organic molecules, including active pharmaceutical ingredients and agrochemicals.<sup>[8]</sup>

## Visualization of the Synthesis Workflow

The following diagram illustrates the key steps in the semi-continuous synthesis of 1-Chlorooctadecane.



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Caption: Workflow for the semi-continuous synthesis of 1-Chlorooctadecane.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)